

safety and handling of ((2,6-Dichlorophenyl)sulfonyl)glycine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ((2,6-Dichlorophenyl)sulfonyl)glycine

Cat. No.: B026306

[Get Quote](#)

An in-depth technical guide on the safety and handling of a specific chemical compound requires detailed and verified information from reliable sources such as Material Safety Data Sheets (MSDS), peer-reviewed scientific literature, and toxicology reports. Unfortunately, a comprehensive search for safety, handling, and experimental data specifically for **((2,6-Dichlorophenyl)sulfonyl)glycine** (CAS No. 19818-06-5) did not yield sufficient information to create the requested in-depth technical guide or whitepaper.

The available search results primarily provide information on the parent compound, Glycine, or other related but structurally distinct dichlorophenyl derivatives. While this information can offer some general guidance, it is not a substitute for data on the specific compound of interest, as the addition of the (2,6-Dichlorophenyl)sulfonyl group can significantly alter the chemical and toxicological properties.

General Safety and Handling Precautions (Based on Glycine)

For researchers, scientists, and drug development professionals who may handle similar powdered substances, the following general safety and handling procedures, derived from information on Glycine, should be considered as a baseline, with the strong recommendation to seek compound-specific data before any handling.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA approved respirator when exposure limits are exceeded or if irritation or other symptoms are experienced.

Handling and Storage:

- Wash thoroughly after handling.
- Remove contaminated clothing and wash before reuse.
- Use with adequate ventilation.
- Minimize dust generation and accumulation.
- Avoid contact with eyes, skin, and clothing.
- Keep container tightly closed.
- Store in a cool, dry, well-ventilated area away from incompatible substances.

Quantitative Data

No specific quantitative toxicological or physicochemical data for **((2,6-Dichlorophenyl)sulfonyl)glycine** was found in the search results. The following table provides data for the parent compound, Glycine, for reference only.

Property	Value (for Glycine)	Citation
LD50, Rat (Oral)	7,930 mg/kg bw	[1]
Melting/Freezing point	182-236°C	[2]
pH-value	5.9-6.4	[2]

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **((2,6-Dichlorophenyl)sulfonyl)glycine** are not available in the provided search results. One study on a related compound, dichlorophenyl methylsulphone, suggested a cytochrome P450-catalyzed activation mechanism leading to toxicity in rat olfactory mucosa, but this cannot be directly extrapolated to the target compound.[3]

Conclusion and Recommendation

Due to the lack of specific safety, handling, and biological data for **((2,6-Dichlorophenyl)sulfonyl)glycine**, it is not possible to provide the requested in-depth technical guide. It is strongly recommended that any professional intending to work with this compound obtain a specific Material Safety Data Sheet (MSDS) from the supplier and conduct a thorough literature search for any available studies on its properties and biological effects. General safety precautions for powdered chemicals should be strictly followed, but they are not a substitute for compound-specific information.

Visualizations

As no specific experimental workflows or signaling pathways for **((2,6-Dichlorophenyl)sulfonyl)glycine** were identified, no diagrams can be generated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. redox.com [redox.com]
- 2. fishersci.com [fishersci.com]
- 3. Isomer-specific bioactivation and toxicity of dichlorophenyl methylsulphone in rat olfactory mucosa - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [safety and handling of ((2,6-Dichlorophenyl)sulfonyl)glycine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026306#safety-and-handling-of-2-6-dichlorophenyl-sulfonyl-glycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com